

An In-depth Technical Guide on Cynaustine: Chemical Structure and Properties

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Compound of Interest

Compound Name: Cynaustine

Cat. No.: B12104757

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Disclaimer: Information regarding a compound specifically named "**Cynaustine**" is exceptionally limited in publicly accessible scientific literature. The data presented herein corresponds to the compound listed in the PubChem database under the synonym "**Cynaustine**" (CID 28846). Extensive searches for its biological activity, mechanism of action, and experimental protocols yielded no specific results. Researchers are advised to verify the compound's name and identity for further investigation.

Chemical Identity and Structure

Cynaustine, as identified in the PubChem database, is a chemical compound with the molecular formula C₁₅H₂₆ClNO₄.^[1] Its chemical structure is characterized by a pyrrolizidine alkaloid core. The systematic IUPAC name for this compound is [(8R)-3,4,5,6,7,8-hexahydropyrrolizin-4-ium-1-yl]methyl (2R)-2-hydroxy-2-[(1S)-1-hydroxyethyl]-3-methylbutanoate chloride.^[1]

Chemical Structure Identifiers:

- SMILES: C--INVALID-LINK--C)(C(=O)OCC1=CC[NH+]2[C@@H]1CCC2)O">C@@HO.[Cl-]^[1]
- InChI: InChI=1S/C15H25NO4.ClH/c1-10(2)15(19,11(3)17)14(18)20-9-12-6-8-16-7-4-5-13(12)16;/h6,10-11,13,17,19H,4-5,7-9H2,1-3H3;1H/t11-,13+,15+;/m0./s1^[1]
- InChIKey: IAZXZAXZQOMXBB-QWMUGUDESAN^[1]

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **Cynaustine**. These properties are crucial for researchers in drug development for predicting the compound's behavior in biological systems.

Property	Value	Reference
Molecular Weight	319.82 g/mol	[1]
Exact Mass	319.1550360 Da	[1]
Topological Polar Surface Area	71.2 Å ²	[1]
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	5	[1]
Rotatable Bond Count	6	[1]
Heavy Atom Count	21	[1]
Formal Charge	0	[1]
CAS Number	17958-39-3	[1]

Biological Activity and Mechanism of Action

Currently, there is no publicly available information regarding the biological activity, mechanism of action, or associated signaling pathways for **Cynaustine**. The compound's structural features, particularly the pyrrolizidine alkaloid skeleton, suggest potential areas of investigation, but no specific studies have been identified.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **Cynaustine** are not available in the public domain based on the conducted searches.

Logical Relationships and Workflows

Due to the absence of experimental data and biological studies, it is not possible to construct diagrams representing signaling pathways or experimental workflows for **Cynaustine**.

Logical Flow for Further Research:

Caption: A proposed workflow for initiating research on a compound with limited existing data, such as **Cynaustine**.

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References

- 1. go.drugbank.com [go.drugbank.com]
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